An In-depth Technical Guide to Strobilurin E: Biological Origin and Ecological Role

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Compound of Interest

Compound Name:	*Strobilurin E*
CAS No.:	*126572-77-8*
Cat. No.:	*B161315*

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Abstract

Strobilurin E is a naturally occurring (E)-β-methoxyacrylate antibiotic belonging to the strobilurin class of fungicides. Produced by the basidiomycete fungus Crepidotus fulvotomentosus, it exhibits potent antifungal and cytostatic activities. This technical guide provides a comprehensive overview of the biological origin, ecological significance, and mechanism of action of **Strobilurin E**. It is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental methodologies. The document delves into the biosynthetic pathway, protocols for isolation and characterization, and methods for evaluating its biological activity, supported by authoritative references and visual data representations.

Introduction: The Significance of **Strobilurin E**

The strobilurins are a prominent class of fungicides inspired by natural products, which have revolutionized agricultural crop protection.[1][2][3] These compounds are renowned for their broad-spectrum activity against all major classes of plant-pathogenic fungi.[2] **Strobilurin E**, a novel member of this class, was first isolated from mycelial cultures of the agaric Crepidotus

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fulvotomentosus.[4] Beyond its potent antifungal properties, **Strobilurin E** demonstrates significant cytostatic activities, making it a subject of interest for potential therapeutic applications.[4] This guide will explore the multifaceted nature of **Strobilurin E**, from its natural source and ecological purpose to its molecular mechanism and practical applications in research.

Biological Origin and Biosynthesis

Producing Organism: Crepidotus fulvotomentosus

Strobilurin E is a secondary metabolite produced by the fungus Crepidotus fulvotomentosus.[4] This species belongs to the family Crepidotaceae and is a saprobe, typically found growing on wood and other plant debris.[5] The production of secondary metabolites like **Strobilurin E** is a key survival strategy for many fungi, enabling them to compete for resources in their ecological niche.[6]

Biosynthetic Pathway of Strobilurins

The biosynthesis of strobilurins is a complex process that has been the subject of considerable research. Strobilurins are polyketides, and their biosynthesis is initiated from a benzoate starter unit derived from phenylalanine via cinnamate.[7] This is followed by a series of reactions catalyzed by a polyketide synthase (PKS) and other modifying enzymes.

A key step in the formation of the characteristic β-methoxyacrylate toxophore is an oxidative rearrangement of a precursor molecule, a reaction catalyzed by a flavin-dependent oxygenase.[5][8] The final steps in the biosynthesis of many strobilurins involve O-methylation, catalyzed by specific O-methyltransferases.[9] While the general pathway is understood, the specific enzymes and intermediates unique to the biosynthesis of **Strobilurin E** in Crepidotus fulvotomentosus are not yet fully elucidated.



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A simplified diagram of the proposed strobilurin biosynthetic pathway.

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Ecological Role of **Strobilurin E**

In its natural environment, **Strobilurin E** plays a crucial role in the ecological strategy of Crepidotus fulvotomentosus. As a saprophytic fungus, it competes with other microorganisms for the nutrients present in decaying wood and plant matter.[10] **Strobilurin E**, with its potent antifungal activity, acts as a chemical defense mechanism, suppressing the growth of competing fungi and thereby securing the nutrient source for C. fulvotomentosus.[10] This antagonistic interaction is a common survival strategy among fungi and highlights the importance of secondary metabolites in shaping microbial communities.[11][12][13]

Mechanism of Action

The fungicidal and cytostatic effects of **Strobilurin E** are attributed to its specific mode of action at the molecular level.

Inhibition of Mitochondrial Respiration

Like other strobilurins, **Strobilurin E** is a potent inhibitor of mitochondrial respiration.[1][2][14] It specifically targets the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) in the mitochondrial electron transport chain.[2][15] By binding to this site, **Strobilurin E** blocks the transfer of electrons from ubiquinol to cytochrome c1, which disrupts the electron transport chain.[2][16] This inhibition halts the production of adenosine triphosphate (ATP), the primary energy currency of the cell, ultimately leading to the cessation of cellular processes and cell death in susceptible fungi.[2]

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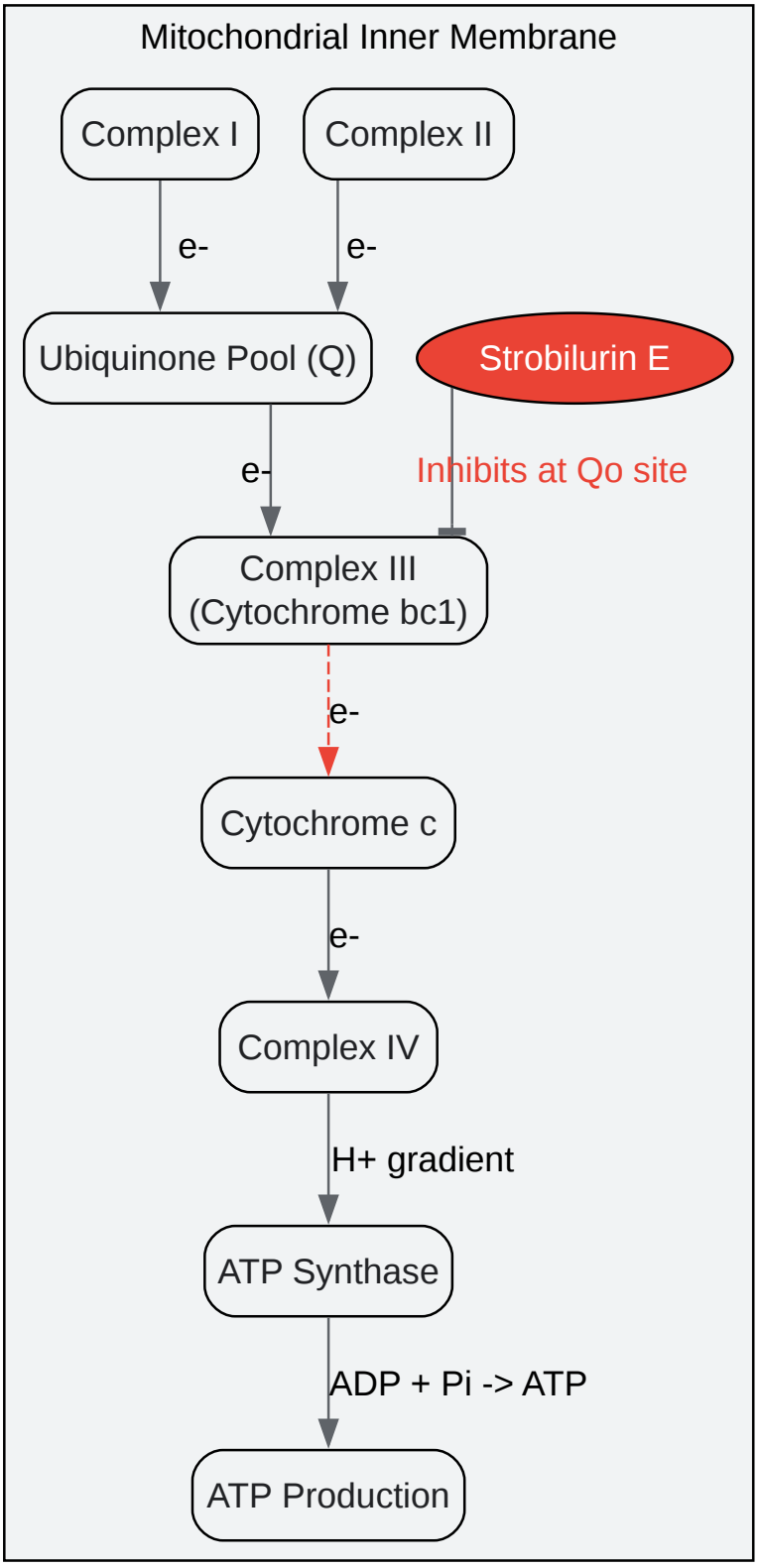

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Mechanism of action of **Strobilurin E** on the mitochondrial electron transport chain.

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Cytostatic Activity

In addition to its antifungal effects, **Strobilurin E** exhibits high cytostatic activity.[4] This is also linked to the inhibition of mitochondrial respiration, as rapidly proliferating cells, such as cancer cells, have a high energy demand. By disrupting ATP production, **Strobilurin E** can arrest the cell cycle and inhibit cell division.[17]

Experimental Protocols

Isolation and Purification of **Strobilurin E**

The following protocol outlines a general procedure for the extraction and purification of **Strobilurin E** from mycelial cultures of Crepidotus fulvotomentosus.

Step 1: Fungal Culture

- Inoculate a suitable liquid medium (e.g., Yeast Malt Broth) with mycelium of Crepidotus fulvotomentosus.
- Incubate the culture in a shaker at room temperature for several weeks to allow for sufficient biomass and secondary metabolite production.

Step 2: Extraction

- Separate the mycelium from the culture broth by filtration.
- Extract the mycelial mass and the culture filtrate separately with an organic solvent such as ethyl acetate.[18]
- Combine the organic extracts and evaporate the solvent under reduced pressure to obtain a crude extract.

Step 3: Purification

- Subject the crude extract to column chromatography on silica gel, eluting with a gradient of a non-polar to a polar solvent system (e.g., hexane-ethyl acetate).
- Monitor the fractions by thin-layer chromatography (TLC) for the presence of the target compound.

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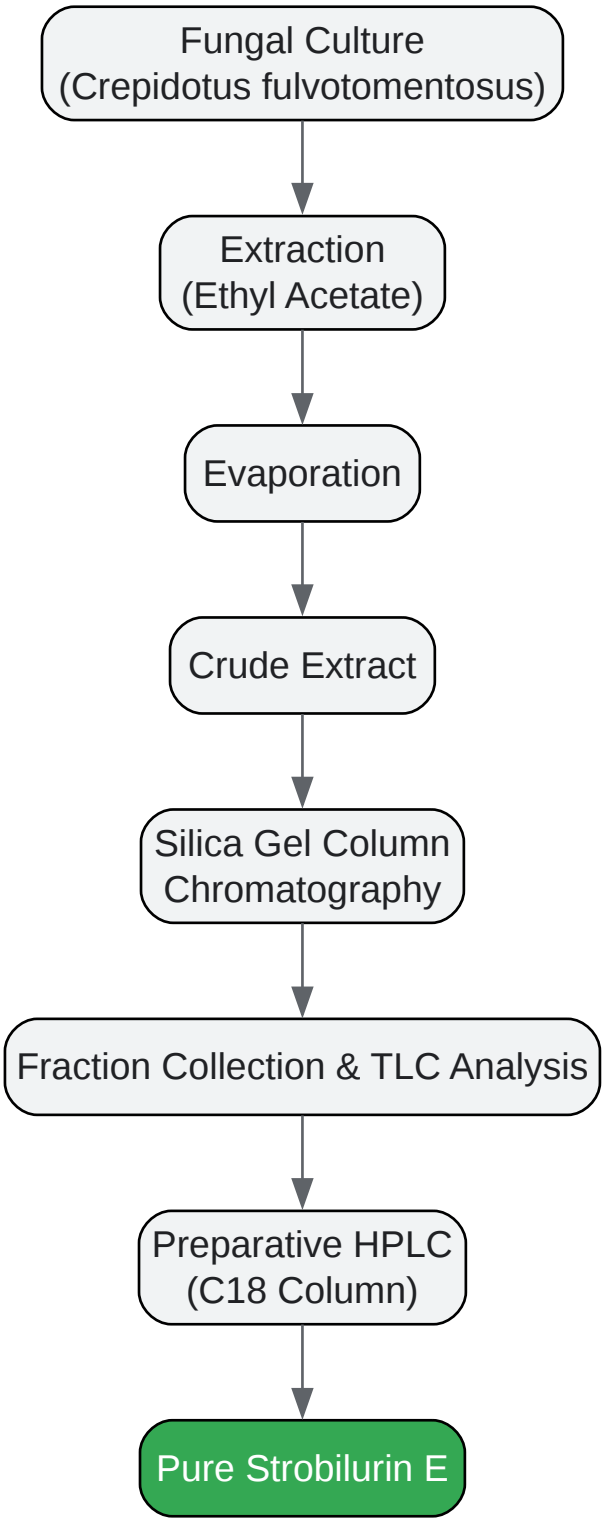
- Pool the fractions containing **Strobilurin E** and further purify using high-performance liquid chromatography (HPLC) on a C18 column.[8][14][19]



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A general workflow for the isolation and purification of **Strobilurin E**.

Characterization of Strobilurin E

High-Performance Liquid Chromatography (HPLC)

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).[20]
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid) is typically used.[14][20]
- Detection: UV detector set at a wavelength of approximately 230-240 nm.[14][20]
- Flow Rate: 1.0 mL/min.[20]
- Injection Volume: 20 µL.[14][20]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H and ^{13}C NMR spectra are essential for structural elucidation.[4][17] The chemical shifts will be characteristic of the (E)-β-methoxyacrylate moiety and the specific side chain of **Strobilurin E**.

Biological Activity Assays

Antifungal Activity (Mycelial Growth Inhibition Assay)

- Prepare a suitable agar medium (e.g., Potato Dextrose Agar - PDA) and amend with serial dilutions of **Strobilurin E** dissolved in a suitable solvent (e.g., DMSO).[1]
- Inoculate the center of each plate with a mycelial plug from an actively growing culture of the test fungus.[1]
- Incubate the plates at the optimal growth temperature for the fungus.
- Measure the radial growth of the fungal colony over time and calculate the percentage of inhibition relative to a solvent control.[1]

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- Determine the EC_{50} (Effective Concentration for 50% inhibition) or MIC (Minimum Inhibitory Concentration) values.[1][21]

Cytotoxicity Assay (MTT Assay)

- Seed human cancer cell lines (e.g., HeLa, A549) in a 96-well plate and allow them to adhere overnight.[3][9]
- Treat the cells with serial dilutions of **Strobilurin E** for a specified period (e.g., 48 hours).[3]
- Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 3-4 hours.[9][22][23][24]
- Solubilize the formazan crystals with a suitable solvent (e.g., DMSO).[9][22]
- Measure the absorbance at a wavelength of 570-590 nm using a microplate reader.[22]
- Calculate the percentage of cell viability and determine the IC_{50} (Inhibitory Concentration for 50% of cells) value.[25][26][27]

Quantitative Data

Activity	Test Organism/Cell Line	Value	Reference
Antifungal (MIC)	Various phytopathogenic fungi	0.025–0.05 mg/kg (for (E)-isomer of a strobilurin analog)	[3]
Cytotoxicity (IC_{50})	A549 (human lung carcinoma)	3.4 ± 0.2 µg/mL (for Strobilurin X)	[3]
Cytotoxicity (IC_{50})	HeLa (human cervical cancer)	5.4 ± 0.3 µg/mL (for Strobilurin X)	[3]
Cytotoxicity (IC_{50})	WI-38 (human normal lung fibroblast)	16.8 ± 3.4 µg/mL (for Strobilurin X)	[3]

Note: Specific quantitative data for **Strobilurin E** is limited in the publicly available literature. The data presented for Strobilurin X, a closely related compound, provides an indication of the

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potential potency of **Strobilurin E**.

Conclusion

Strobilurin E, a natural product from Crepidotus fulvotomentosus, represents a significant member of the strobilurin class of fungicides. Its potent antifungal and cytostatic activities, stemming from the inhibition of mitochondrial respiration, underscore its ecological importance and potential for further scientific investigation. The protocols and data presented in this guide provide a foundation for researchers and drug development professionals to explore the full potential of this fascinating molecule. Further research into the specific biosynthetic pathway and a broader evaluation of its biological activity spectrum will undoubtedly reveal new opportunities for its application in agriculture and medicine.

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